

# Synthesis of Calcium Chromate via Salt Metathesis: A Technical Guide

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## Compound of Interest

Compound Name: *Calcium chromate*

Cat. No.: *B077219*

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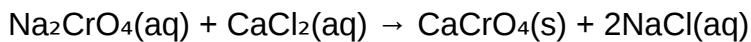
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the salt metathesis reaction for the synthesis of **calcium chromate** ( $\text{CaCrO}_4$ ). It includes detailed experimental protocols, quantitative data, and visualizations to facilitate a comprehensive understanding of the process. **Calcium chromate**, a bright yellow inorganic compound, finds applications as a corrosion inhibitor, in pigments, and as an oxidizing agent in various chemical processes. This document focuses on the aqueous precipitation method involving the reaction of sodium chromate and calcium chloride.

## Core Principles of the Salt Metathesis Reaction

The synthesis of **calcium chromate** via salt metathesis is a double displacement reaction where the cations and anions of the reactants exchange partners. In this case, soluble sodium chromate ( $\text{Na}_2\text{CrO}_4$ ) reacts with soluble calcium chloride ( $\text{CaCl}_2$ ) in an aqueous solution to form insoluble **calcium chromate**, which precipitates out of the solution, and soluble sodium chloride ( $\text{NaCl}$ ) which remains in the filtrate.<sup>[1]</sup>

The balanced chemical equation for this reaction is:



In aqueous solutions, **calcium chromate** typically precipitates as the dihydrate ( $\text{CaCrO}_4 \cdot 2\text{H}_2\text{O}$ ).<sup>[1][2]</sup> This hydrated form can be converted to the anhydrous form by heating at

temperatures above 200°C.[1]

## Quantitative Data Summary

The following tables summarize the key quantitative data associated with the salt metathesis synthesis of **calcium chromate**, compiled from various sources.

**Table 1: Reactant and Product Properties**

Compound	Formula	Molar Mass (g/mol)	Appearance	Solubility in Water
Calcium Chromate (anhydrous)	CaCrO <sub>4</sub>	156.07	Bright yellow powder	2.25 g/100 mL (20°C)
Calcium Chromate (dihydrate)	CaCrO <sub>4</sub> ·2H <sub>2</sub> O	192.10	Bright yellow crystalline solid	16.3 g/100 mL (20°C)
Sodium Chromate	Na <sub>2</sub> CrO <sub>4</sub>	161.97	Yellow crystalline solid	87.3 g/100 mL (20°C)
Calcium Chloride	CaCl <sub>2</sub>	110.98	White crystalline solid	74.5 g/100 mL (20°C)

**Table 2: Experimental Parameters and Reported Outcomes**

Parameter	Value / Range	Reported Outcome / Notes	Source
Sodium Chromate Solution	Containing 75.5 g/L chromium	Starting material for the reaction.	<a href="#">[2]</a>
Calcium Chloride	20-50% excess of theoretical requirement	Ensures complete precipitation of chromate ions.	<a href="#">[2]</a>
Mixing Temperature	~160°F (~71°C)	Preheating of $\text{CaCl}_2$ solution to 120-190°F (49-88°C) is recommended.	<a href="#">[2]</a>
Reaction Temperature	Boiling (~225°F / ~107°C)	Heating the slurry to boiling promotes the formation of the desired product.	<a href="#">[2]</a>
pH of Slurry	Maintained at ~8.2	pH adjustment with caustic soda may be necessary during heating.	<a href="#">[2]</a>
Chromium Recovery (Yield)	98.56%	High yield of chromium in the form of calcium chromate precipitate.	<a href="#">[2]</a>
Product Purity (Example)	84.54% $\text{CaCrO}_4$	Purity of a specific batch after washing and drying.	<a href="#">[2]</a>

## Detailed Experimental Protocols

This section provides a detailed, step-by-step protocol for the synthesis of **calcium chromate** dihydrate via salt metathesis in a laboratory setting, based on the collated information.

## Materials and Reagents

- Sodium Chromate ( $\text{Na}_2\text{CrO}_4$ )
- Calcium Chloride ( $\text{CaCl}_2$ )
- Deionized Water
- Sodium Hydroxide ( $\text{NaOH}$ ) solution (for pH adjustment)
- Hot deionized water (for washing)

## Equipment

- Glass beakers
- Graduated cylinders
- Magnetic stirrer and stir bar
- Heating plate
- pH meter or pH indicator strips
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

## Experimental Procedure

- Preparation of Reactant Solutions:
  - Prepare a solution of sodium chromate in deionized water. A concentration corresponding to approximately 75.5 g/L of chromium can be used as a reference.[\[2\]](#)
  - Prepare a separate solution of calcium chloride in deionized water. Calculate the stoichiometric amount required to react with the sodium chromate solution and add a 20-50% excess.[\[2\]](#)

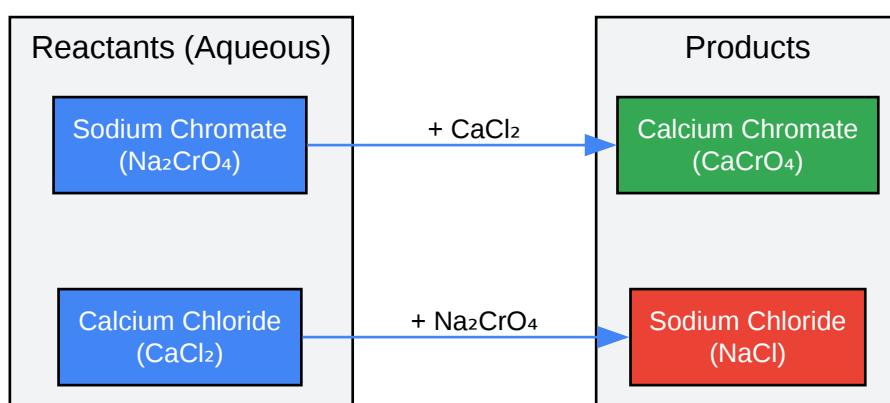
- Precipitation:
  - Gently heat the sodium chromate solution to approximately 71°C (160°F) with stirring.[2]
  - Slowly add the calcium chloride solution to the heated sodium chromate solution while maintaining constant stirring. A bright yellow precipitate of **calcium chromate** will form immediately.
  - Monitor the pH of the slurry. If the pH drops below 8.2, add a dilute sodium hydroxide solution dropwise to bring it back to the target pH.[2]
- Digestion of the Precipitate:
  - After the addition of calcium chloride is complete, heat the slurry to boiling (approximately 107°C or 225°F) and maintain it at this temperature for a period to allow the precipitate to digest.[2] This step helps to improve the filterability and purity of the product.
- Isolation and Washing of the Product:
  - Allow the slurry to cool slightly before filtration.
  - Set up a Buchner funnel with filter paper over a vacuum flask.
  - Pour the slurry into the funnel and apply a vacuum to separate the solid **calcium chromate** from the filtrate.
  - Wash the precipitate on the filter paper with several portions of hot deionized water to remove the soluble sodium chloride byproduct and any unreacted starting materials. Continue washing until the filtrate is free of chloride ions (can be tested with a silver nitrate solution).
- Drying of the Product:
  - To obtain **Calcium Chromate** Dihydrate ( $\text{CaCrO}_4 \cdot 2\text{H}_2\text{O}$ ): Carefully transfer the washed precipitate to a drying dish and place it in a drying oven at a temperature below 200°C (e.g., 110°C) until a constant weight is achieved.

- To obtain Anhydrous **Calcium Chromate** ( $\text{CaCrO}_4$ ): Heat the dihydrate product in an oven at a temperature of 200°C or higher.[1]

## Visualizations

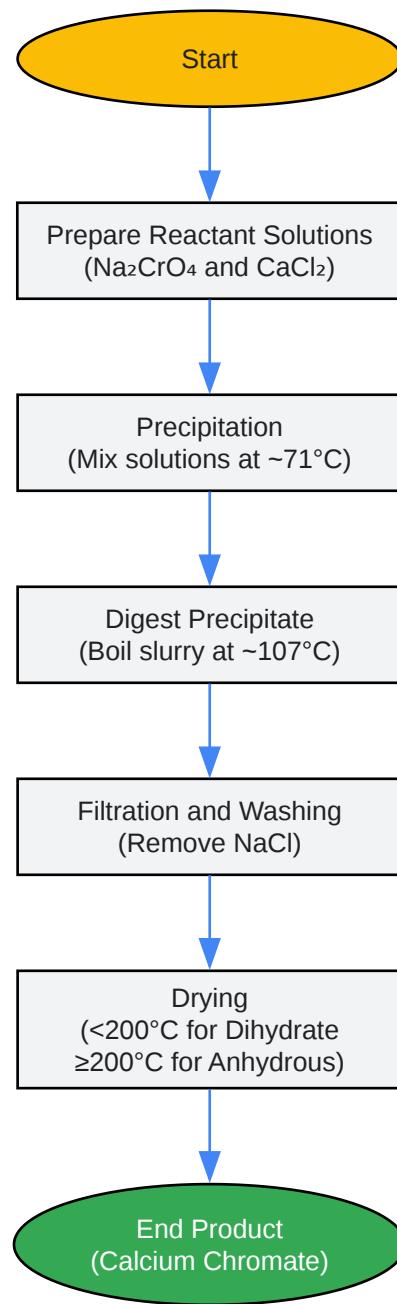
### Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key chemical transformation and the general experimental workflow for the synthesis of **calcium chromate**.



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Caption: Salt metathesis reaction for **calcium chromate** synthesis.



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## References

- 1. Calcium chromate - Wikipedia [en.wikipedia.org]
- 2. US2745765A - Process of precipitating substantially anhydrous calcium chromate and product resulting therefrom - Google Patents [patents.google.com]
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